

Introduction: The Central Role of a Versatile Pyrimidine Synthone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *4,5,6-Triaminopyrimidine sulfate hydrate*

Cat. No.: *B014933*

[Get Quote](#)

4,5,6-Triaminopyrimidine sulfate hydrate is a pivotal chemical intermediate, highly valued within medicinal chemistry and pharmaceutical development.[1] Its significance lies in the unique arrangement of three amino groups on the pyrimidine core, particularly the ortho-diamine functionality at the 5 and 6 positions. This structural motif makes it an essential building block for the synthesis of fused heterocyclic systems, most notably pteridines, which are at the core of numerous biologically active molecules.[2][3] This guide serves as a technical resource for researchers and drug development professionals, offering in-depth insights into its synthesis, properties, core reactivity, and applications, grounded in established scientific principles and methodologies.

Physicochemical and Structural Properties

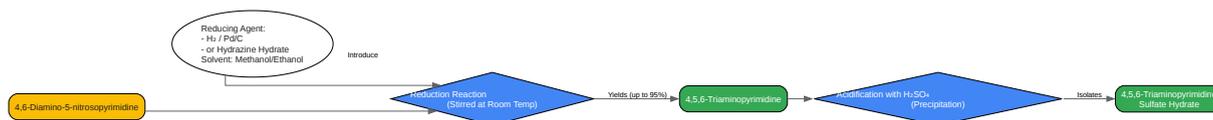
A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in a laboratory setting. **4,5,6-Triaminopyrimidine sulfate hydrate** is typically a solid material whose solubility and stability are key considerations for reaction setup and storage.[4]

Property	Value	Reference
Molecular Formula	$C_4H_7N_5 \cdot H_2SO_4 \cdot xH_2O$	[5]
Molecular Weight	223.21 g/mol (anhydrous basis)	[6][7]
Appearance	Yellow to light brown solid/powder	[5][8]
Melting Point	>300 °C	[9]
Solubility	Soluble in dimethyl sulfoxide (DMSO).[4] Water solubility may be limited but is present. [5]	
Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed.[8]	

Core Synthesis Pathway: From Nitroso-pyrimidine to Key Intermediate

The most common and efficient synthesis of 4,5,6-triaminopyrimidine involves the chemical reduction of its nitroso precursor, 4,6-diamino-5-nitrosopyrimidine. This transformation is a critical step, as the nitroso group is a reliable handle for introducing the C5-amino group, thereby creating the reactive ortho-diamine moiety required for subsequent cyclization reactions.

Expert Insight: The choice of reducing agent is paramount for achieving high yield and purity. Catalytic hydrogenation using palladium on carbon (Pd/C) is often preferred due to its efficiency and the clean nature of the reaction, which avoids the introduction of inorganic salts that can complicate purification.[10] Alternatively, reducing agents like hydrazine hydrate or sodium dithionite can be employed, though they may require more rigorous downstream purification.
[10][11]



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of 4,5,6-Triaminopyrimidine Sulfate.

Detailed Experimental Protocol: Catalytic Hydrogenation Route

This protocol is a representative method for the synthesis of 4,5,6-triaminopyrimidine, which can then be converted to its sulfate salt.

- **Vessel Preparation:** Charge a suitable autoclave or hydrogenation vessel with 400 mL of methanol and 4 g of 5% palladium on carbon catalyst.[10]
- **Reactant Addition:** Add the wetted 4,6-diamino-5-nitrosopyrimidine starting material to the vessel.
- **Hydrogenation:** Seal the vessel and purge with nitrogen gas before introducing hydrogen gas. Stir the reaction mixture vigorously at room temperature under a hydrogen atmosphere.
- **Reaction Monitoring:** Monitor the reaction progress by tracking hydrogen uptake or using thin-layer chromatography (TLC) until the starting material is fully consumed.
- **Work-up:** Once the reaction is complete, carefully filter the mixture to remove the Pd/C catalyst. The filtrate contains the desired 4,5,6-triaminopyrimidine.
- **Isolation as Sulfate Salt:** Remove the methanol from the filtrate by rotary evaporation. The resulting crude 4,5,6-triaminopyrimidine can often be used directly.[10] For purification as the

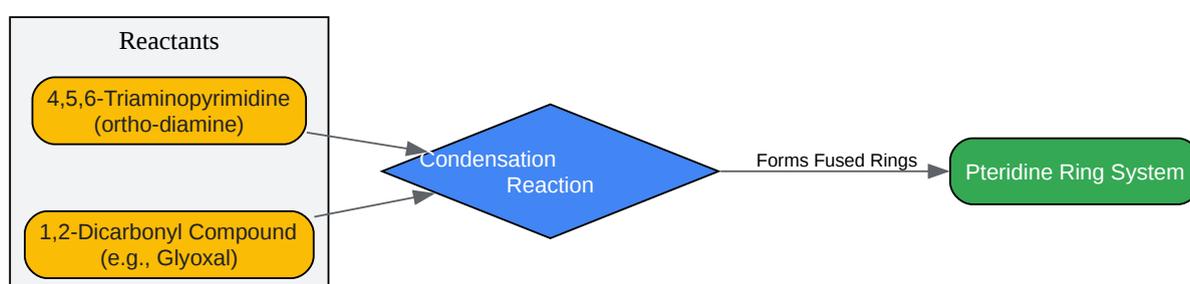
sulfate salt, dissolve the crude product in water, and carefully add sulfuric acid. The **4,5,6-triaminopyrimidine sulfate hydrate** will precipitate and can be collected by filtration, washed, and dried.

Application in Heterocyclic Chemistry: The Gateway to Pteridines

The primary utility of **4,5,6-triaminopyrimidine sulfate hydrate** is as a precursor for constructing the pteridine ring system. Pteridines are bicyclic heterocycles composed of fused pyrimidine and pyrazine rings.[3] This scaffold is found in essential cofactors like folic acid and bioperin and is a common core in many drug candidates.[12][13]

The key reaction is the condensation of the 5,6-diamino groups of the pyrimidine with a 1,2-dicarbonyl compound (e.g., glyoxal, α -ketoaldehydes, or α -ketoesters).[2]

Mechanistic Insight: The reaction proceeds via a regioselective condensation. The C5 amino group is generally more nucleophilic than the C6 amino group, leading it to react preferentially with the more electrophilic carbonyl group of the dicarbonyl compound.[3] This regioselectivity is crucial for controlling the substitution pattern on the final pteridine ring, a key factor in modulating biological activity.



[Click to download full resolution via product page](#)

Caption: Condensation reaction forming the core pteridine scaffold.

Relevance in Drug Development and Medicinal Chemistry

The pyrimidine core and its derivatives are cornerstones of modern pharmacology, exhibiting a vast range of biological activities including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.^{[1][14]} **4,5,6-Triaminopyrimidine sulfate hydrate** serves as a key starting material in the synthesis of complex molecules targeting these therapeutic areas.

- **Anticancer Agents:** Many kinase inhibitors and folate pathway antagonists used in oncology feature a pteridine or related heterocyclic core derived from diaminopyrimidines.^{[15][16]}
- **Antimicrobial Agents:** The compound is a precursor for developing novel antimicrobial agents, potentially enhancing the efficacy of treatments against resistant bacterial strains.^[1]
- **Agricultural Chemistry:** Beyond pharmaceuticals, it is also explored in agricultural chemistry for formulating plant growth regulators and other agrochemicals.^[1]

Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **4,5,6-triaminopyrimidine sulfate hydrate** is essential for user safety. The information below is a summary derived from safety data sheets (SDS).

Hazard Information	Precautionary Measures & PPE
Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).[4][5][8]
Prevention (P-Statements)	P261: Avoid breathing dust. P280: Wear protective gloves, eye protection, and face protection. P264: Wash skin thoroughly after handling.[5][8]
Personal Protective Equipment (PPE)	Chemical safety goggles (compliant with EN 166), protective gloves (e.g., nitrile rubber), and a lab coat are mandatory.[5][17] Use only in a well-ventilated area or under a chemical fume hood.[17]
First Aid	Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[8] Skin: Wash with plenty of soap and water. If irritation occurs, get medical advice.[8] Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[8]
Incompatibilities	Incompatible with strong oxidizing agents.[4][17]

Trustworthiness in Practice: The protocols and safety guidelines presented are synthesized from publicly available, authoritative sources such as manufacturer SDS and peer-reviewed literature. Adherence to these guidelines forms a self-validating system for safe and effective experimentation. Always consult the specific SDS for the material you are using before commencing any work.

Conclusion and Future Outlook

4,5,6-Triaminopyrimidine sulfate hydrate is more than a simple chemical; it is an enabling tool for innovation in drug discovery and materials science. Its straightforward synthesis and, more importantly, its predictable reactivity make it an invaluable building block for creating

molecular complexity. The continued exploration of pteridine-based scaffolds and other fused pyrimidine systems ensures that this versatile intermediate will remain a compound of high interest to the scientific community. Future research will likely focus on developing even more efficient and greener synthetic routes and expanding its application in the creation of novel therapeutics with improved potency and selectivity.

References

- Sayed A. Ahmed, et al. (2014). Synthesis of pteridines derivatives from different heterocyclic compounds. *Der Pharma Chemica*, 6(3):194-219. [[Link](#)]
- Santi, D. V., & Pfeleiderer, W. (2010). Pterin chemistry and its relationship to the molybdenum cofactor. *Biochimica et Biophysica Acta (BBA) - Bioenergetics*, 1797(6-7), 1113-1124. [[Link](#)]
- SAFETY DATA SHEET - 2,4,5,6-Tetraaminopyrimidine sulfate. Thermo Fisher Scientific. [[Link](#)]
- 4,5,6-Pyrimidinetriamine, sulfate (1:1). PubChem, National Center for Biotechnology Information. [[Link](#)]
- **4,5,6-Triaminopyrimidine sulfate hydrate**, 98+% (dry wt.), water <8%. Fisher Scientific. [[Link](#)]
- Process for preparing 2,4,5,6-tetraaminopyrimidine sulfate.
- 4-Hydroxy-2,4,5-triaminopyrimidine. Wikipedia. [[Link](#)]
- A Shared Prebiotic Formation of Neopterins and Guanine Nucleosides from Pyrimidine Bases. PMC, National Institutes of Health. [[Link](#)]
- Preparation of 2,4,5,6-tetraaminopyrimidine from 2,4,6-triaminopyrimidine. Justia Patents. [[Link](#)]
- Unlocking Medical Breakthroughs: The Role of 2,4,5,6-Tetraaminopyrimidine Sulfate in Pharmaceutical Innovation. NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]
- Pyrimidines: A New Versatile Molecule in the Drug Development Field, Scope, and Future Aspects. National Institutes of Health. [[Link](#)]

- Synthesis of 1. Reagents and conditions: a, 2,4,6-triaminopyrimidine... ResearchGate. [[Link](#)]
- Biosynthesis of Pteridines in Insects: A Review. MDPI. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. derpharmachemica.com [derpharmachemica.com]
- 3. Pterin chemistry and its relationship to the molybdenum cofactor - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 4,5,6-Triaminopyrimidine sulfate hydrate, 98+% (dry wt.), water <8% | Fisher Scientific [fishersci.ca]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. 4,5,6-Pyrimidinetriamine, sulfate (1:1) | C₄H₉N₅O₄S | CID 111544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4,5,6-Triaminopyrimidine sulfate hydrate, 98+% (dry wt.), water <8% 1 g | Buy Online [thermofisher.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. 4,5,6-TRIAMINOPYRIMIDINE SULFATE | 49721-45-1 [chemicalbook.com]
- 10. 4,5,6-TRIAMINOPYRIMIDINE synthesis - chemicalbook [chemicalbook.com]
- 11. patents.justia.com [patents.justia.com]
- 12. A Shared Prebiotic Formation of Neopterins and Guanine Nucleosides from Pyrimidine Bases - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Biosynthesis of Pteridines in Insects: A Review | MDPI [mdpi.com]
- 14. Pyrimidines: A New Versatile Molecule in the Drug Development Field, Scope, and Future Aspects - PMC [pmc.ncbi.nlm.nih.gov]
- 15. nbinno.com [nbinno.com]

- 16. nbinno.com [nbinno.com]
- 17. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Introduction: The Central Role of a Versatile Pyrimidine Synthon]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014933#4-5-6-triaminopyrimidine-sulfate-hydrate-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com